

Methyl 5-fluoropyrimidine-2-carboxylate

molecular weight and formula

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Compound of Interest

Compound Name: Methyl 5-fluoropyrimidine-2-carboxylate

Cat. No.: B594291

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Technical Data for Methyl 5-fluoropyrimidine-2-carboxylate

For researchers and professionals in drug development, precise molecular data is paramount. This guide provides the essential physicochemical properties of **Methyl 5-fluoropyrimidine-2-carboxylate**, a compound of interest in medicinal chemistry and related fields.

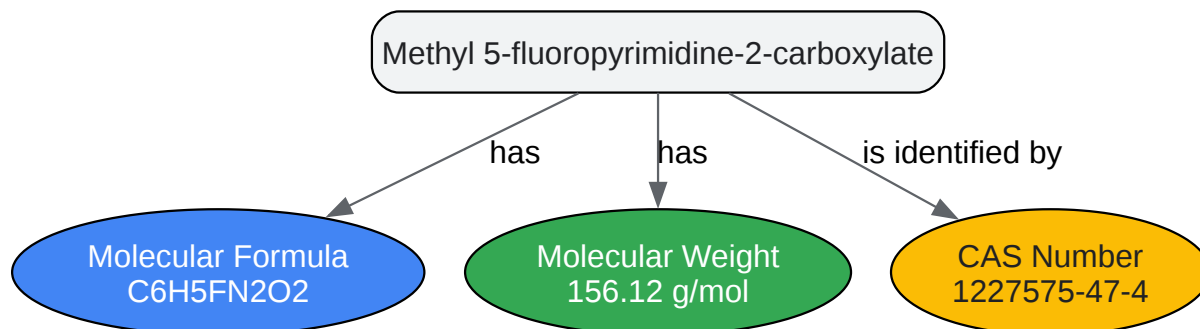
Physicochemical Properties

The fundamental molecular characteristics of **Methyl 5-fluoropyrimidine-2-carboxylate** are summarized below. This data is crucial for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value
Molecular Formula	C ₆ H ₅ FN ₂ O ₂
Molecular Weight	156.12 g/mol
CAS Number	1227575-47-4

Logical Relationship of Compound Data

The following diagram illustrates the direct relationship between the compound's identity and its core molecular properties.



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Core Properties Diagram

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